

# comparative analysis of different Sirenin synthesis routes

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## Compound of Interest

Compound Name: **Sirenin**

Cat. No.: **B1235053**

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## A Comparative Analysis of Synthetic Routes to Sirenin

For Researchers, Scientists, and Drug Development Professionals

**Sirenin**, a sesquiterpenoid, is a potent sperm-attracting pheromone produced by the female gametes of the water mold Allomyces. Its unique structure, featuring a cyclopropane ring and two alcohol functionalities, has made it an attractive target for total synthesis. This guide provides a comparative analysis of prominent synthetic routes to **sirenin**, presenting key quantitative data, detailed experimental protocols for cornerstone reactions, and visual diagrams of the synthetic pathways.

## Comparison of Sirenin Synthesis Routes

The following table summarizes the key quantitative data for four distinct total syntheses of **sirenin**, including two racemic and two enantioselective approaches. This allows for a direct comparison of their efficiency and stereochemical control.

Parameter	Corey et al. (1969, Racemic)	Plattner et al. (1969, Racemic)	Gant, Noe, and Corey (1995, Enantioselectiv e)	Toste and coworkers (2016, Enantioselectiv e)
Starting Material	6-Methyl-5- hepten-2-one	4-Methyl-3- cyclohexenecarb oxaldehyde	Geraniol derivative	(S)-Perillic acid
Overall Yield	Not explicitly stated	Not explicitly stated	~15%	8% [cite: ]
Number of Steps	~10 steps	~9 steps	11 steps	10 steps [cite: ]
Stereoselectivity	Racemic	Racemic	Enantioselective	Enantioselective
Key Reactions	Simmons-Smith Cyclopropanatio n, Wittig Reaction	Claisen Rearrangement, Simmons-Smith Cyclopropanatio n	Asymmetric Cyclopropanatio n, Horner- Wadsworth- Emmons Olefination	Epoxidation, Cyclopropanatio n, Horner- Wadsworth- Emmons Olefination

## Synthetic Pathway Diagrams

The following diagrams, generated using the DOT language, illustrate the logical flow of each of the four synthetic routes, highlighting the key transformations and intermediates.





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